

An In-Depth Technical Guide to the Safety Data Sheet of Octadecyltrimethylammonium Bromide

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Compound of Interest

Compound Name: *Octadecyltrimethylammonium
bromide*

Cat. No.: *B072188*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data sheet (SDS) for **Octadecyltrimethylammonium Bromide** (OTAB). The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge for its safe handling, storage, and use in a laboratory setting.

Chemical Identification and Physical Properties

Octadecyltrimethylammonium bromide, a quaternary ammonium compound, is utilized in various research and industrial applications for its surfactant properties.^[1] A clear understanding of its physical and chemical characteristics is fundamental to its safe handling.

Property	Value	Reference
CAS Number	1120-02-1	[2][3]
Molecular Formula	C21H46BrN	[2][4]
Molecular Weight	392.5 g/mol	[4]
Appearance	White to off-white crystalline solid or powder.[3][4][5]	
Melting Point	Approximately 250 °C (decomposes)	[4][5][6]
Solubility	Soluble in water.[3][4]	
Stability	Stable under recommended storage conditions. It is hygroscopic and should be protected from moisture.[4][5][6]	
Incompatibilities	Incompatible with strong oxidizing agents.[4][5][6]	

Hazard Identification and GHS Classification

Octadecyltrimethylammonium bromide is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

- H315: Causes skin irritation.[2][6]
- H319: Causes serious eye irritation.[2][6]
- H335: May cause respiratory irritation.[2][6]

The signal word associated with this chemical is "Warning".[2][6]

Toxicological Information

Quantitative toxicological data for **octadecyltrimethylammonium bromide** is not readily available in all safety data sheets. However, data for the closely related and structurally similar compound, Cetyltrimethylammonium Bromide (CTAB, CAS No. 57-09-0), can provide an indication of potential toxicity.

Toxicity Data (for Cetyltrimethylammonium Bromide)	Value	Species	Reference
Acute Oral Toxicity (LD50)	410 mg/kg	Rat	[7] [8]
Acute Dermal Toxicity (LD50)	2,150 mg/kg	Rabbit	[9]

Note: This data is for a related compound and should be used as an estimate of the potential toxicity of **octadecyltrimethylammonium bromide**.

Experimental Protocols for Toxicological Assessment

The toxicological data presented in safety data sheets are derived from standardized experimental protocols, often following guidelines set by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD Guideline 401 - largely replaced)

The traditional method for determining the median lethal dose (LD50) of a substance when administered orally.[\[6\]](#)

Methodology:

- Test Animals: Typically, rats of a single sex are used.[\[6\]](#)
- Dosage: At least 5 animals are used per dose level, with a stepwise progression of doses.[\[6\]](#)

- Administration: The substance is administered orally in a single dose.
- Observation: Animals are observed for a period of at least 14 days for signs of toxicity and mortality.[\[10\]](#) Observations include changes in skin, fur, eyes, and behavior, as well as tremors, convulsions, and coma.[\[6\]](#)
- Data Analysis: The LD50 is calculated statistically as the dose expected to cause death in 50% of the test animals.[\[6\]](#)

It is important to note that OECD Guideline 401 has been largely replaced by alternative methods (OECD 420, 423, and 425) that use fewer animals and focus on evident toxicity rather than lethality as an endpoint.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause local irritation or corrosion upon a single topical application.[\[2\]](#)[\[10\]](#)

Methodology:

- Test Animals: Albino rabbits are the preferred model.[\[1\]](#)
- Application: A small amount of the test substance (0.5 mL for liquids or 500 mg for solids) is applied to a small patch of shaved skin (approximately 6 cm²).[\[4\]](#)[\[14\]](#) The patch is then covered with a gauze dressing.[\[4\]](#)
- Exposure: The exposure period is typically 4 hours.[\[3\]](#)[\[4\]](#)
- Observation: The skin is evaluated for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[3\]](#) The severity of the reactions is scored.[\[4\]](#)
- Classification: The substance is classified as an irritant if the skin reactions persist at the end of the observation period.[\[1\]](#)

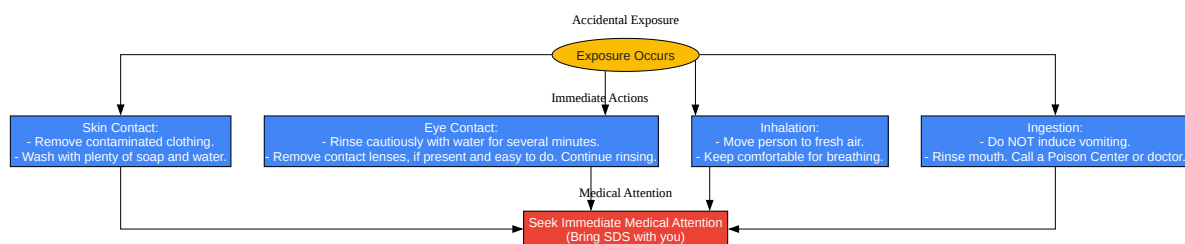
Safe Handling and Emergency Procedures Workflow

The following diagrams illustrate the recommended workflows for the safe handling of **octadecyltrimethylammonium bromide** and the appropriate response in case of accidental exposure.



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Figure 1: Safe Handling Workflow for **Octadecyltrimethylammonium Bromide**.



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Figure 2: Emergency Response Workflow for Accidental Exposure.

Conclusion

Octadecyltrimethylammonium bromide is a valuable chemical for various scientific endeavors but requires careful handling due to its potential hazards. Adherence to the safety guidelines outlined in the SDS, including the use of appropriate personal protective equipment, proper storage, and a clear understanding of emergency procedures, is paramount to ensure a safe laboratory environment. Researchers and professionals should always consult the most up-to-date safety data sheet provided by the manufacturer before working with this compound.

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